

The Azepane Scaffold: A Comparative Guide to Structure-Activity Relationships in Drug Discovery

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Compound of Interest

Compound Name: 3-(Azepan-1-yl)-2,2-dimethylpropan-1-amine
CAS No.: 845885-85-0
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The seven-membered saturated nitrogen heterocycle, azepane, has cemented its position as a privileged scaffold in modern medicinal chemistry.[1][2] Its inherent conformational flexibility allows for the precise spatial arrangement of substituents, enabling tailored interactions with a diverse array of biological targets.[3] This unique characteristic has propelled the incorporation of the azepane motif into numerous FDA-approved drugs and a multitude of clinical candidates.[4][5] More than 20 drugs containing the azepane ring are currently on the market for a variety of diseases.[5]

This guide provides a comparative analysis of the structure-activity relationships (SAR) of azepane derivatives across key therapeutic areas. We will delve into specific examples, supported by experimental data, to illuminate how subtle structural modifications of the azepane core can profoundly influence biological activity. Detailed experimental protocols for key assays are also provided to ensure scientific integrity and reproducibility.

Azepane Derivatives as Kinase Inhibitors

Protein kinases are crucial regulators of cellular processes, and their dysregulation is a hallmark of many diseases, particularly cancer.[6] The azepane scaffold has been successfully employed in the design of potent and selective kinase inhibitors.

A notable example is the development of Protein Kinase B (PKB/Akt) inhibitors derived from the natural product (-)-balanol.[7] An initial lead compound, a (-)-balanol-derived ester, showed high potency (IC₅₀ for PKB- α = 5 nM) but suffered from poor plasma stability.[7] This prompted the exploration of isosteric replacements for the labile ester linkage.

Structure-Activity Relationship (SAR) Insights:

The SAR studies revealed that replacing the ester with a more stable amide linker maintained, and in some cases improved, the inhibitory activity. The orientation of the substituents on the azepane ring was found to be critical for potent inhibition.

Compound	Linker	PKB- α IC ₅₀ (nM)	PKA IC ₅₀ (nM)	Plasma Stability
1	Ester	5	-	Unstable
4	Amide	4	-	Stable
5	Ether	-	-	-
7	Amine	-	-	-

Data compiled from multiple sources.[7]

The high potency of compound 4 (IC₅₀ = 4 nM) coupled with its plasma stability underscores the successful application of isosteric replacement and SAR-guided optimization.[7] X-ray crystallography studies of these compounds in complex with PKA (a closely related kinase) provided a structural basis for their activity, revealing key hydrogen bonding and hydrophobic interactions.[7]

Experimental Protocol: In Vitro Kinase Inhibition Assay (Luminescence-Based)

This protocol describes a common method for determining the in vitro potency of kinase inhibitors.[8]

1. Reagent Preparation:

- Kinase Buffer: 40 mM Tris-HCl (pH 7.5), 20 mM MgCl₂, 0.1 mg/mL BSA.
- ATP Solution: Prepare a stock solution of ATP in kinase buffer at a concentration twice the final desired concentration.
- Substrate Solution: Prepare a stock solution of a suitable peptide substrate for the target kinase in kinase buffer.
- Test Compound Dilution Series: Prepare a serial dilution of the azepane derivative in 100% DMSO. A 10-point, 3-fold serial dilution starting from 10 mM is recommended.[8]

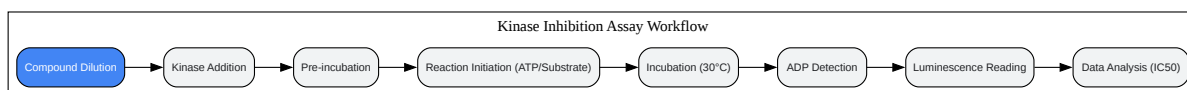
2. Assay Procedure:

- In a 384-well white plate, add 5 µL of the test compound dilution to the appropriate wells. Include a "no inhibitor" control with DMSO only.
- Add 10 µL of the kinase solution (containing the target kinase in kinase buffer) to each well.
- Incubate the plate at room temperature for 10 minutes to allow for compound-kinase binding.
- Initiate the kinase reaction by adding 10 µL of the ATP/substrate solution to each well.
- Incubate the plate at 30°C for 60 minutes.
- Stop the reaction and detect the amount of ADP produced using a commercial kit such as ADP-Glo™ Kinase Assay. This involves two steps:
 - Add 25 µL of ADP-Glo™ Reagent and incubate for 40 minutes at room temperature to stop the kinase reaction and deplete unconsumed ATP.
 - Add 50 µL of Kinase Detection Reagent and incubate for 30 minutes at room temperature to convert ADP to ATP and generate a luminescent signal.

- Measure the luminescence using a plate reader.

3. Data Analysis:

- The luminescent signal is proportional to the amount of ADP produced and thus reflects the kinase activity.
- Calculate the percent inhibition for each compound concentration relative to the DMSO control.
- Determine the IC₅₀ value by fitting the dose-response data to a four-parameter logistic equation.



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Caption: Workflow for an in vitro kinase inhibition assay.

Azepane Derivatives as BACE1 Inhibitors for Alzheimer's Disease

The accumulation of amyloid-beta (A β) peptides in the brain is a central event in the pathogenesis of Alzheimer's disease.[9] The enzyme β -secretase (BACE1) is a key protease involved in the production of A β . [9][10] Consequently, inhibiting BACE1 is a major therapeutic strategy. Azepane derivatives have been explored as potent BACE1 inhibitors.[6]

Structure-Activity Relationship (SAR) Insights:

SAR studies on a series of 2-oxo-azepane derivatives revealed that substitution at the 5-position of the azepane ring significantly influences both potency and metabolic stability.[11]

Compound	R	BACE1 IC50 (nM)	Metabolic Clearance
2a	gem-dimethyl	low nM	High
2b	gem-difluoro	low nM	Low

Data compiled from multiple sources.[\[11\]](#)

The initial gem-dimethyl substituted compounds showed high potency but were metabolically unstable.[\[11\]](#) The bioisosteric replacement of the dimethyl group with a difluoro group led to compounds with comparable potency but significantly improved metabolic stability, highlighting a successful strategy to overcome ADME issues.[\[11\]](#)

Experimental Protocol: BACE1 FRET Assay

This protocol describes a fluorescence resonance energy transfer (FRET) assay to measure BACE1 activity.[\[10\]](#)[\[12\]](#)[\[13\]](#)

1. Reagent Preparation:

- Assay Buffer: 50 mM sodium acetate (pH 4.5).
- BACE1 Enzyme: Recombinant human BACE1.
- FRET Substrate: A peptide substrate containing a fluorophore and a quencher that are separated upon cleavage by BACE1.
- Test Compound Dilution Series: Prepare a serial dilution of the azepane derivative in a suitable solvent (e.g., DMSO).

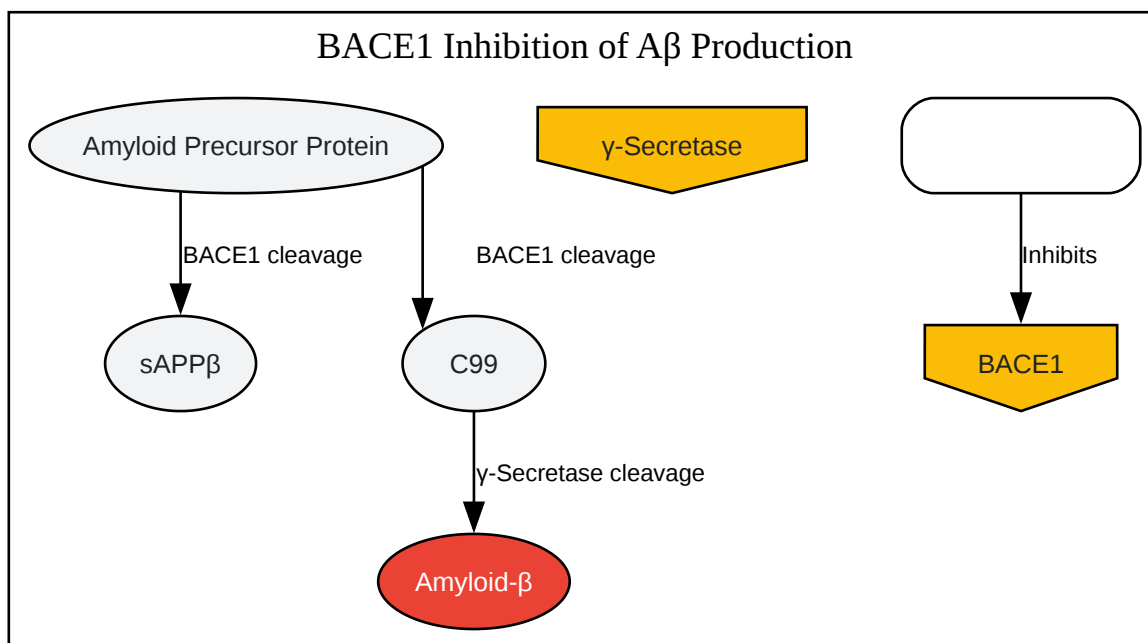
2. Assay Procedure:

- In a 96-well black plate, add 2 μ L of the test compound dilution. Include a positive control (known BACE1 inhibitor) and a negative control (solvent only).
- Add 88 μ L of a master mix containing the BACE1 enzyme in assay buffer to each well.

- Initiate the reaction by adding 10 μ L of the FRET substrate to each well.
- Incubate the plate at 37°C for 60-120 minutes, protected from light.
- Measure the fluorescence intensity using a microplate reader with appropriate excitation and emission wavelengths (e.g., Excitation: 320 nm, Emission: 405 nm).[13]

3. Data Analysis:

- The increase in fluorescence is directly proportional to BACE1 activity.
- Calculate the percentage of BACE1 inhibition for each compound concentration.
- Determine the IC₅₀ value by plotting the percent inhibition against the logarithm of the compound concentration and fitting the data to a suitable dose-response model.



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Caption: Inhibition of Amyloid- β production by azepane BACE1 inhibitors.

Azepane Derivatives as Serotonin Receptor Modulators

Serotonin (5-HT) receptors are a major class of G protein-coupled receptors (GPCRs) involved in a wide range of physiological and pathological processes, making them important targets for the treatment of neuropsychiatric disorders.^{[2][14]} Azepane derivatives have been developed as potent ligands for various serotonin receptor subtypes.

Structure-Activity Relationship (SAR) Insights:

For pyrazolo[3,4-d]azepine derivatives targeting the 5-HT₇ and 5-HT_{2A} receptors, SAR studies have elucidated the importance of substituents on the azepine and phenyl rings.^[15]

Compound	R1	R2	5-HT ₇ pKi	5-HT _{2A} pKi
4a	H	H	7.5	7.2
4j	i-Pr	4-F	8.1	8.1
4k	c-Pr	4-F	7.8	7.9

Data compiled from multiple sources.^[15]

The introduction of a small alkyl group at the R1 position and a fluorine atom at the R2 position generally led to increased affinity for both receptors. Compound 4j, with an isopropyl group at R1 and a 4-fluoro substituent, emerged as a high-affinity dual antagonist with a pKi of 8.1 for both 5-HT₇ and 5-HT_{2A} receptors.^[15] This compound also demonstrated in vivo efficacy in animal models.^[15]

Experimental Protocol: Radioligand Binding Assay

This protocol describes a competitive binding assay to determine the affinity (K_i) of a test compound for a specific serotonin receptor subtype.^{[3][4][16]}

1. Reagent Preparation:

- Binding Buffer: 50 mM Tris-HCl, 10 mM MgCl₂, 0.1% BSA, pH 7.4.

- Radioligand: A tritiated or iodinated ligand with high affinity and selectivity for the target receptor (e.g., [3H]5-CT for 5-HT7 receptors).^[17]
- Membrane Preparation: Prepare cell membranes from a cell line stably expressing the serotonin receptor of interest.
- Test Compound Dilution Series: Prepare a serial dilution of the azepane derivative.

2. Assay Procedure:

- In a 96-well plate, add 50 μ L of the test compound dilution.
- Add 50 μ L of the radioligand solution (at a concentration close to its K_d value).
- Add 150 μ L of the membrane preparation.
- To determine non-specific binding, a parallel set of wells should contain a high concentration of a known, non-labeled ligand for the target receptor.
- Incubate the plate at room temperature for 60-90 minutes with gentle agitation.
- Terminate the binding reaction by rapid filtration through a glass fiber filter mat using a cell harvester. This separates the bound radioligand from the unbound.
- Wash the filters several times with ice-cold binding buffer to remove any remaining unbound radioligand.
- Allow the filters to dry, and then measure the radioactivity retained on the filters using a scintillation counter.

3. Data Analysis:

- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Determine the IC_{50} value of the test compound by fitting the competition binding data to a one-site competition model.

- Calculate the inhibitory constant (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant. [\[17\]](#)

Comparative Pharmacokinetic Properties

Understanding the pharmacokinetic (PK) profile of drug candidates is crucial for their development. While comprehensive comparative PK data for a wide range of azepane derivatives is not readily available in a single source, the following table provides representative data for some azepane analogues to guide researchers. [\[2\]](#)[\[18\]](#)[\[19\]](#)

Compound Class	$T_{1/2}$ (h)	CL (mL·min ⁻¹ ·kg ⁻¹)	Vd (L/kg)	F (%)	Species
Chiral Piperidine	4.3	8.7	0.40	74	Rat
1,4-Oxazepane	-	-	-	-	-
Benzoylpiperidine	-	-	-	-	-

Note: This table is a compilation from various sources and direct comparison should be made with caution due to differences in experimental conditions. [\[2\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Experimental Protocol: In Vivo Pharmacokinetic Study in Rodents

This protocol outlines a general procedure for assessing the pharmacokinetic properties of an azepane derivative in a rodent model. [\[18\]](#)[\[21\]](#)

1. Animal Model and Dosing:

- Species: Male Wistar or Sprague-Dawley rats are commonly used.

- **Housing:** Animals are housed in a controlled environment with a 12-hour light/dark cycle and free access to food and water.
- **Drug Administration:**
 - **Intravenous (IV):** The compound is dissolved in a suitable vehicle and administered via the tail vein.
 - **Oral (PO):** The compound is administered by oral gavage.

2. Sample Collection:

- Blood samples are collected from the tail vein or another appropriate site at various time points post-dosing (e.g., 0.083, 0.25, 0.5, 1, 2, 4, 8, and 24 hours).
- Plasma is separated by centrifugation and stored at -80°C until analysis.

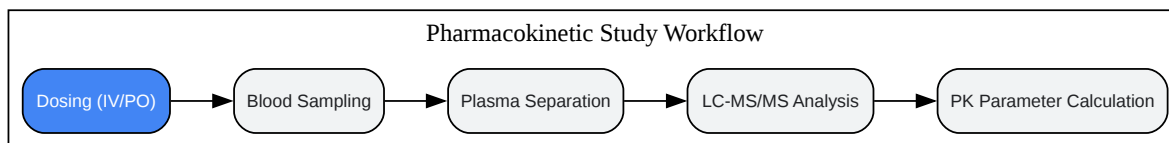
3. Bioanalysis:

- The concentration of the azepane derivative in plasma samples is quantified using a validated LC-MS/MS (Liquid Chromatography with tandem Mass Spectrometry) method.

4. Pharmacokinetic Analysis:

- The plasma concentration-time data is analyzed using non-compartmental methods to determine key pharmacokinetic parameters, including:
 - **C_{max}:** Maximum plasma concentration.
 - **T_{max}:** Time to reach C_{max}.
 - **AUC:** Area under the plasma concentration-time curve.
 - **t_{1/2}:** Elimination half-life.
 - **CL:** Clearance.
 - **V_d:** Volume of distribution.

- F%: Oral bioavailability (calculated by comparing the AUC after oral administration to the AUC after IV administration).



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Caption: General workflow for a rodent pharmacokinetic study.

Conclusion

The azepane scaffold continues to be a fertile ground for the discovery of novel therapeutics. Its conformational flexibility provides a unique advantage in designing ligands that can potently and selectively interact with a wide range of biological targets. As demonstrated in this guide, a systematic approach to structure-activity relationship studies, coupled with robust in vitro and in vivo experimental validation, is paramount to unlocking the full potential of azepane derivatives in drug discovery. The comparative data and detailed protocols presented herein are intended to serve as a valuable resource for researchers in this exciting and evolving field.

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